

# 5-Sulfoisophthalic Acid: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: 5-Sulfoisophthalic acid

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An in-depth guide for researchers, scientists, and drug development professionals on the nomenclature, properties, and synthesis of **5-Sulfoisophthalic Acid**.

This technical guide provides a detailed overview of **5-Sulfoisophthalic acid**, a chemical compound utilized in various industrial and research applications. This document outlines its official IUPAC name, common synonyms, key chemical and physical properties, and established experimental protocols for its synthesis.

## Nomenclature: IUPAC Name and Synonyms

The compound commonly referred to as **5-Sulfoisophthalic acid** is systematically named according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature. It is also known by several other names and identifiers, which are frequently encountered in commercial and scientific literature.

The IUPAC name for **5-Sulfoisophthalic acid** is 3,5-dicarboxybenzenesulfonic acid.

It is important to note that this compound is frequently used and sold as its monosodium salt. The IUPAC name for the monosodium salt is sodium 3,5-dicarboxybenzenesulfonate.<sup>[1]</sup>

A variety of synonyms are used to identify **5-Sulfoisophthalic acid** and its common salt forms. These include:

- 5-Sulfo-1,3-benzenedicarboxylic acid<sup>[1]</sup>

- 3,5-Dicarboxybenzenesulfonic acid sodium salt[2]
- 5-Sodiosulfoisophthalic acid[3]
- Monosodium 5-sulfoisophthalate[1][4]
- Sodium 5-sulfoisophthalate[3]
- Sodium hydrogen-5-sulphoisophthalate[1]
- **5-Sulfoisophthalic Acid** Monosodium Salt[1]
- Na-SIPA[5]

## Quantitative Data

The physical and chemical properties of **5-Sulfoisophthalic acid** and its monosodium salt are summarized in the table below for easy reference and comparison. These properties are critical for its handling, application, and integration into various chemical processes.

| Property                       | Value (Monosodium Salt)                             |
|--------------------------------|-----------------------------------------------------|
| Molecular Formula              | C <sub>8</sub> H <sub>5</sub> NaO <sub>7</sub> S[4] |
| Molecular Weight               | 268.18 g/mol [1]                                    |
| CAS Number                     | 6362-79-4[2][3][4]                                  |
| Appearance                     | White powder/solid[2]                               |
| Melting Point                  | 373 - 375 °C[2]                                     |
| pH                             | 1.1 (30%)[2]                                        |
| Hydrogen Bond Donor Count      | 2[1]                                                |
| Hydrogen Bond Acceptor Count   | 7[1]                                                |
| Rotatable Bond Count           | 3[1]                                                |
| Topological Polar Surface Area | 140 Å²[1]                                           |

## Experimental Protocols

The synthesis of **5-Sulfoisophthalic acid** and its subsequent conversion to the monosodium salt are well-documented processes. The following protocols are based on established methodologies.

### Synthesis of 5-Sulfoisophthalic Acid

A common method for the preparation of **5-Sulfoisophthalic acid** involves the sulfonation of isophthalic acid.

- Reaction: Isophthalic acid is reacted with fuming sulfuric acid (oleum).[\[6\]](#)[\[7\]](#)
- Temperature: The reaction is typically carried out at a temperature range of 150-200°C.[\[7\]](#)
- Duration: The reaction is allowed to proceed for 5-10 hours.[\[7\]](#)
- Work-up: The reaction mixture is then cooled and quenched with water. The crude product can be isolated by filtration.[\[6\]](#)

### Purification of 5-Sulfoisophthalic Acid

Purification of the crude **5-Sulfoisophthalic acid** can be achieved through washing with acetic acid to remove impurities such as residual sulfuric acid.[\[6\]](#)

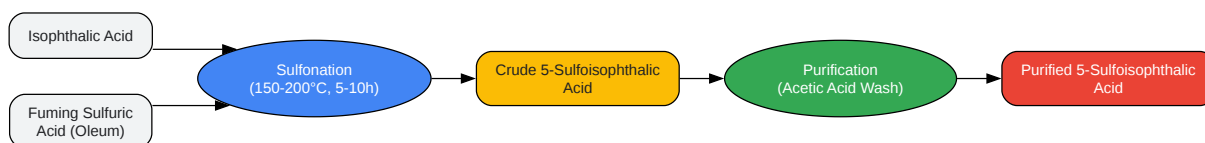
### Preparation of 5-Sulfoisophthalic Acid Monosodium Salt

The monosodium salt is typically prepared by neutralizing the synthesized **5-Sulfoisophthalic acid**.

- Neutralization: The sulfonated product is cooled to 100-130°C and then neutralized by the addition of an alkali, such as sodium hydroxide.[\[7\]](#)[\[8\]](#)
- Isolation: The resulting monosodium salt is isolated through centrifugation.[\[7\]](#)
- Purification: The isolated solid is then washed with water and centrifuged again to remove any remaining impurities. The product is subsequently hot-melted, refined, and dried.[\[7\]](#)

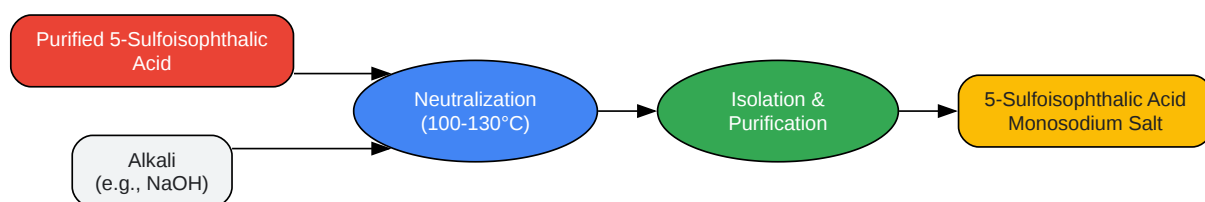
## Process Visualization

The following diagrams illustrate the key processes involved in the synthesis of **5-Sulfoisophthalic acid** and its monosodium salt.



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Caption: Synthesis pathway of **5-Sulfoisophthalic Acid**.



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Caption: Preparation of **5-Sulfoisophthalic Acid** Monosodium Salt.

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## References

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